

Pomalidomide-amido-C3-COOH: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: Pomalidomide-amido-C3-COOH

Cat. No.: B8143752

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides core information on **Pomalidomide-amido-C3-COOH**, a key building block in the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines its chemical properties, a representative experimental protocol for its application, and visual diagrams of its mechanism of action and experimental workflow.

Core Compound Data

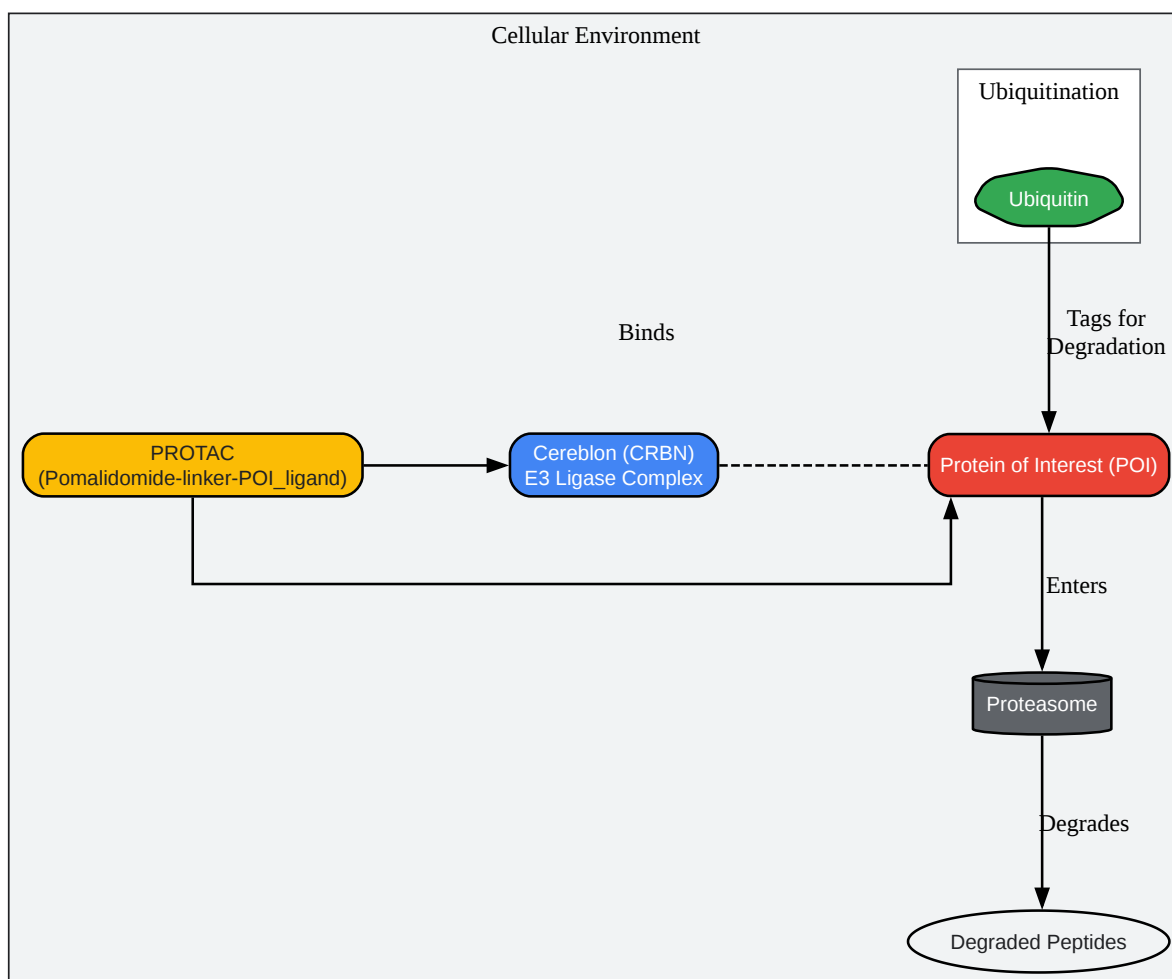
Pomalidomide-amido-C3-COOH is a synthesized E3 ligase ligand-linker conjugate. It incorporates the Pomalidomide-based Cereblon (CRBN) ligand and a linker with a carboxylic acid group, making it a valuable tool for PROTAC technology.^[1]

Parameter	Value	Source
CAS Number	2162120-77-4	^[1]
Molecular Weight	387.34 g/mol	^[1]
Molecular Formula	C18H17N3O7	^[1]

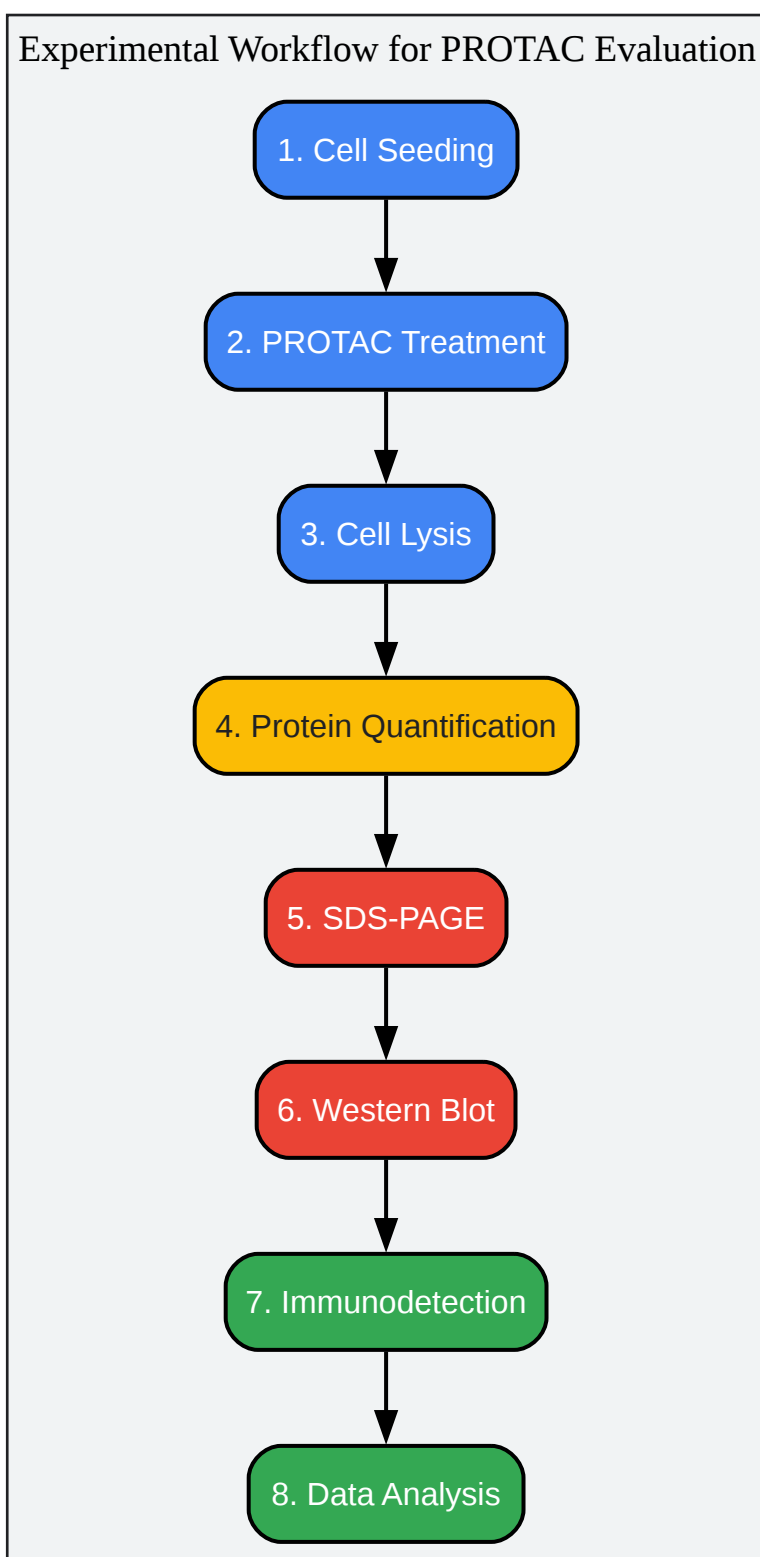
Mechanism of Action: Pomalidomide in PROTACs

Pomalidomide functions as a molecular glue that recruits the E3 ubiquitin ligase Cereblon (CRBN).^{[2][3]} In the context of a PROTAC, the **Pomalidomide-amido-C3-COOH** moiety binds to CRBN, while the other end of the PROTAC binds to a specific protein of interest (POI). This

induced proximity facilitates the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to the POI, marking it for degradation by the proteasome. This targeted protein degradation offers a powerful strategy for therapeutic intervention.



Experimental Workflow for PROTAC Evaluation



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References

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- 2. Pomalidomide - Wikipedia [en.wikipedia.org]
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